

# An In-depth Technical Guide to 2'-Deoxyadenosine monohydrate-15N5

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This guide provides a comprehensive overview of **2'-Deoxyadenosine monohydrate-15N5**, a stable isotope-labeled nucleoside crucial for a variety of research applications. This document details its chemical and physical properties, provides in-depth experimental protocols for its use in mass spectrometry and nuclear magnetic resonance, and visualizes key biological pathways and experimental workflows.

## Core Data Presentation

**2'-Deoxyadenosine monohydrate-15N5** is the 15N-labeled form of 2'-Deoxyadenosine monohydrate, a naturally occurring deoxyribonucleoside and a fundamental component of DNA.[1] The incorporation of five 15N isotopes into the adenine base makes it an invaluable tool for tracer studies and as an internal standard in quantitative analyses.[2]

## Physicochemical Properties

The following tables summarize the key quantitative data for both the unlabeled and the 15N5-labeled 2'-Deoxyadenosine monohydrate.

Property	2'-Deoxyadenosine monohydrate	2'-Deoxyadenosine monohydrate-15N5
Synonyms	2'-dA·H <sub>2</sub> O, 9-(2-Deoxy-β-D-ribofuranosyl)adenine monohydrate	2'-Deoxyadenosine-15N5, 9-(2-Deoxy-β-D-ribofuranosyl)adenine-15N5 monohydrate
CAS Number	16373-93-6	Not available
Molecular Formula	C <sub>10</sub> H <sub>13</sub> N <sub>5</sub> O <sub>3</sub> ·H <sub>2</sub> O	C <sub>10</sub> H <sub>13</sub> <sup>15</sup> N <sub>5</sub> O <sub>3</sub> ·H <sub>2</sub> O
Molecular Weight	269.24 g/mol [1]	~274.22 g/mol [3]
Appearance	White to off-white crystalline powder[1]	Solid
Purity	≥ 99% (HPLC)[1]	Isotopic Purity: ≥98 atom %; Chemical Purity: ≥95% (CP)
Solubility	Water: 50 mg/mL, clear, colorless[4]	No specific data available, expected to be similar to unlabeled
Storage	0 - 8 °C[1]	-20°C
Melting Point	187-189 °C[4]	No data available

Computed Properties	2'-Deoxyadenosine	2'-Deoxyadenosine-15N5
Molecular Weight	251.24 g/mol [5]	256.21 g/mol [6]
Monoisotopic Mass	251.1018 Da	256.0870 Da
XLogP3	-1.4	-0.5[6]
Hydrogen Bond Donor Count	3	3
Hydrogen Bond Acceptor Count	6	6
Rotatable Bond Count	2	2
Exact Mass	251.101839 g/mol	256.08701376 Da[6]
Topological Polar Surface Area	120 Å <sup>2</sup>	119 Å <sup>2</sup> [6]

## Biological Significance and Applications

2'-Deoxyadenosine is a critical building block for DNA synthesis and repair.[1] Its 15N5-labeled counterpart serves several key functions in research:

- **Tracer in Metabolic Studies:** It can be used to trace the metabolic fate of deoxyadenosine in various biological systems, including studies on nucleic acid metabolism and metabolic flux analysis.[2]
- **Internal Standard for Mass Spectrometry:** Due to its identical chemical behavior and distinct mass, it is an ideal internal standard for accurate quantification of unlabeled 2'-deoxyadenosine and its metabolites in complex biological matrices using isotope dilution mass spectrometry.
- **Biomolecular NMR:** The 15N labels provide additional spectral resolution in nuclear magnetic resonance (NMR) studies, aiding in the structural and dynamic analysis of DNA and DNA-ligand interactions.[7]
- **Drug Development:** It is utilized in the development of antiviral and anticancer drugs. The unlabeled form is known to inhibit glucose-stimulated insulin release, activate caspase-3 to promote apoptosis, and inhibit S-adenosyl-L-homocysteine hydrolase (SAHH).[2]

## Experimental Protocols

This section provides detailed methodologies for key experiments involving **2'-Deoxyadenosine monohydrate-15N5**.

### Quantification of DNA Adducts by LC-MS/MS using 15N-labeled Internal Standards

This protocol is adapted from a method for the quantification of oxidative purine lesions in DNA and can be applied to other DNA adducts.

Objective: To accurately quantify a specific DNA adduct (e.g., an oxidative lesion) in a biological sample using **2'-Deoxyadenosine monohydrate-15N5** as part of the internal standard mixture.

Materials:

- DNA sample (from cells or tissues)
- **2'-Deoxyadenosine monohydrate-15N5** and other relevant 15N-labeled nucleoside standards
- Enzymatic digestion cocktail (e.g., nuclease P1, alkaline phosphatase)
- LC-MS/MS system (e.g., triple quadrupole mass spectrometer)
- Solvents for liquid chromatography (e.g., acetonitrile, water, formic acid)
- Solid-phase extraction (SPE) cartridges for sample cleanup (optional)

Methodology:

- Preparation of Internal Standard Stock Solution:
  - Accurately weigh a known amount of **2'-Deoxyadenosine monohydrate-15N5** and other required 15N-labeled standards.
  - Dissolve in an appropriate solvent (e.g., water) to a final concentration of 1 mg/mL.

- Prepare a working solution by diluting the stock solution to a suitable concentration (e.g., 10 µg/mL).
- DNA Extraction and Quantification:
  - Extract DNA from the biological sample using a standard protocol (e.g., phenol-chloroform extraction or a commercial kit).
  - Quantify the extracted DNA using a spectrophotometer (e.g., NanoDrop).
- Sample Preparation and Enzymatic Digestion:
  - To a known amount of DNA (e.g., 10 µg), add a precise volume of the <sup>15</sup>N-labeled internal standard working solution.
  - Add the enzymatic digestion cocktail.
  - Incubate at 37°C for a specified time (e.g., 2-18 hours) to ensure complete digestion of DNA into individual nucleosides.
- Sample Cleanup (Optional):
  - If the sample matrix is complex, perform solid-phase extraction (SPE) to remove interfering substances.
- LC-MS/MS Analysis:
  - Inject the digested sample onto the LC-MS/MS system.
  - Separate the nucleosides using a suitable LC gradient.
  - Detect and quantify the target unlabeled nucleoside and the corresponding <sup>15</sup>N-labeled internal standard using multiple reaction monitoring (MRM). The MRM transitions will be specific for the precursor and product ions of both the analyte and the internal standard.
- Data Analysis:

- Calculate the ratio of the peak area of the unlabeled analyte to the peak area of the  $^{15}\text{N}$ -labeled internal standard.
- Determine the concentration of the analyte in the original sample by comparing this ratio to a standard curve prepared with known concentrations of the unlabeled analyte and a fixed concentration of the internal standard.

## Metabolic Labeling and Analysis of DNA Synthesis

Objective: To study the incorporation of deoxyadenosine into newly synthesized DNA in cultured cells.

Materials:

- Cell culture medium
- Cultured cells of interest
- **2'-Deoxyadenosine monohydrate- $^{15}\text{N}_5$**
- DNA extraction kit
- LC-MS/MS system

Methodology:

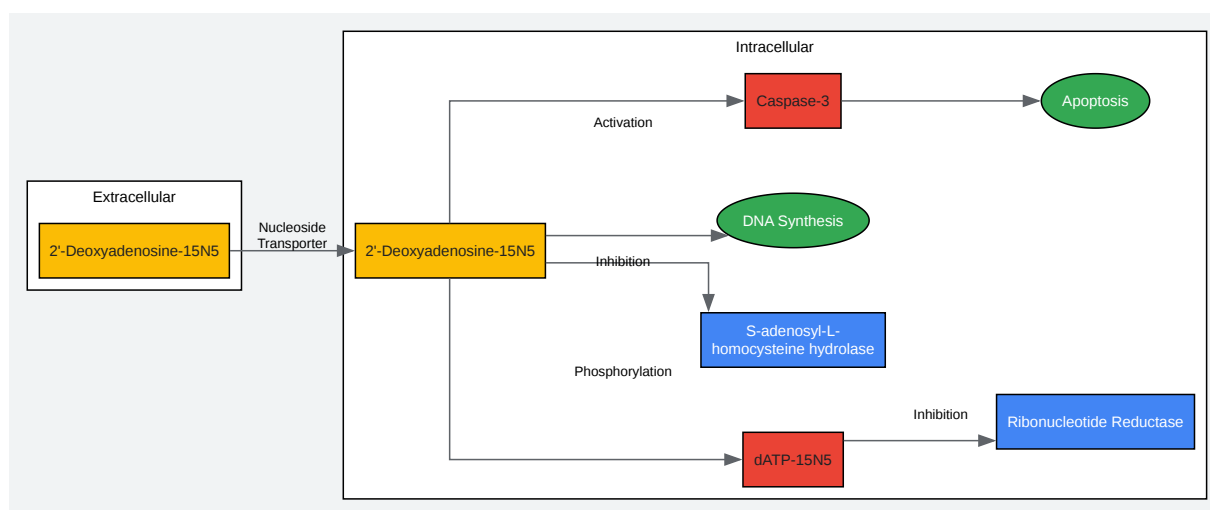
- Cell Culture and Labeling:
  - Culture cells in standard medium to the desired confluency.
  - Replace the standard medium with a medium supplemented with a known concentration of **2'-Deoxyadenosine monohydrate- $^{15}\text{N}_5$**  (e.g.,  $10\ \mu\text{M}$ ).
  - Incubate the cells for a specific period to allow for the incorporation of the labeled nucleoside into newly synthesized DNA. The duration will depend on the cell doubling time and the experimental question.
- Cell Harvesting and DNA Extraction:

- Harvest the cells by trypsinization or scraping.
- Extract genomic DNA using a commercial kit or a standard protocol.
- DNA Digestion:
  - Digest the extracted DNA to individual nucleosides using an enzymatic digestion cocktail as described in Protocol 3.1.
- LC-MS/MS Analysis:
  - Analyze the digested sample by LC-MS/MS to determine the ratio of  $^{15}\text{N}_5$ -labeled 2'-deoxyadenosine to unlabeled 2'-deoxyadenosine.
- Data Interpretation:
  - The ratio of labeled to unlabeled 2'-deoxyadenosine provides a measure of the extent of new DNA synthesis during the labeling period.

## Mandatory Visualizations

### Signaling Pathways Influenced by Deoxyadenosine

The following diagram illustrates the key intracellular pathways affected by deoxyadenosine. In a research context, **2'-Deoxyadenosine monohydrate- $^{15}\text{N}_5$**  can be used to trace its metabolism through these pathways.



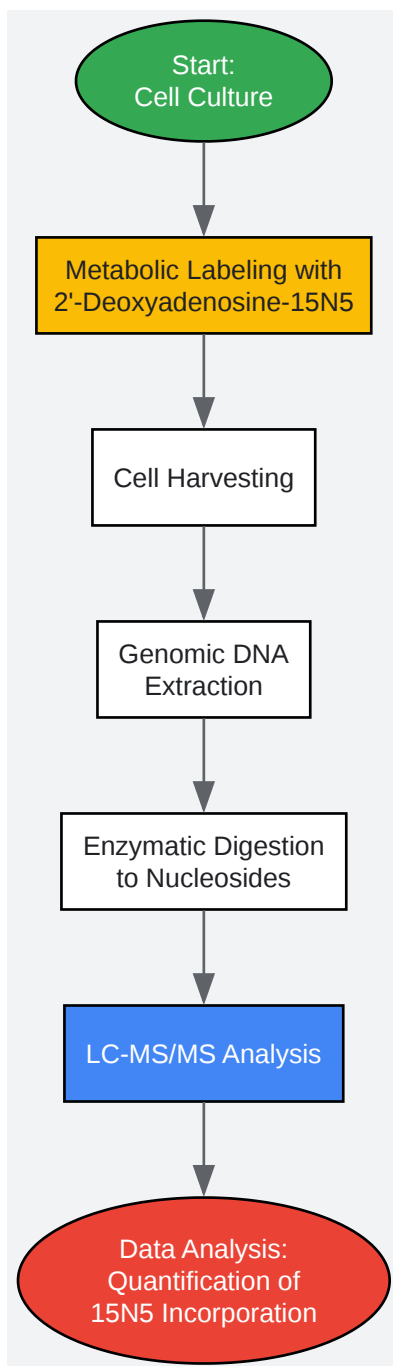
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Caption: Intracellular pathways of 2'-Deoxyadenosine-15N5.

## Experimental Workflow for Metabolic Labeling and LC-MS/MS Analysis

This diagram outlines the typical workflow for a metabolic labeling experiment using **2'-Deoxyadenosine monohydrate-15N5** followed by quantitative analysis.





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Caption: Workflow for 15N5-Deoxyadenosine metabolic labeling.

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